

5-Aminofluorescein: A Technical Guide to Chemical Properties and Solubility

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Compound of Interest

Compound Name: 5-Aminofluorescein

Cat. No.: B015267

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This document provides a comprehensive overview of the chemical properties and solubility of **5-Aminofluorescein** (5-AF), a widely used fluorescent marker. It is intended for researchers, scientists, and professionals in the field of drug development and diagnostics who utilize fluorescent probes in their work. 5-AF, an amine-containing derivative of fluorescein, is a versatile molecule for conjugation and labeling.

Core Chemical Properties

5-Aminofluorescein is a synthetic organic compound that appears as an orange to dark red-brown powder.^[1] Its fundamental chemical and physical properties are summarized below. It is important to note that there are some discrepancies in reported values for melting and boiling points across different suppliers, which may be attributable to different experimental conditions or isomeric purity.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₁₃ NO ₅	[1][2]
Molecular Weight	347.32 g/mol (or Da)	
Appearance	Orange to red-brown solid powder	
Melting Point	223 °C (decomposes) or 347.32 °C	
Boiling Point	695.30 °C or 481.89 °C (rough estimate)	
IUPAC Name	6-amino-3',6'-dihydroxyspiro[2-benzofuran-3,9'-xanthene]-1-one	
CAS Number	3326-34-9	

Spectroscopic Properties

The fluorescence of **5-Aminofluorescein** is its most critical property for its applications as a biological marker. The excitation and emission maxima are in the visible range, making it compatible with standard fluorescence microscopy and flow cytometry instrumentation, particularly those equipped with a 488 nm argon-ion laser.

Spectroscopic Property	Wavelength (nm)	Source(s)
Excitation Maximum (λ_{ex})	490 - 496 nm	
Emission Maximum (λ_{em})	515 - 535 nm	

Solubility Profile

The solubility of **5-Aminofluorescein** is a key consideration for its use in biological buffers and for conjugation reactions. It is generally soluble in polar organic solvents but has limited solubility in aqueous solutions.

Solvent	Solubility	Source(s)
Dimethyl Sulfoxide (DMSO)	≥ 32 mg/mL	
5 mg/mL		
Methanol (MeOH)	10 mg/mL	
5 mg/mL (forms a clear dark yellow to orange solution)		
Dimethylformamide (DMF)	5 mg/mL	
Acetone	Soluble	
Water	Partly soluble	

Experimental Protocols

Detailed experimental procedures for the characterization of **5-Aminofluorescein** are outlined below. These represent general methodologies standard in chemical and biochemical laboratories.

Determination of Solubility

This protocol describes a general method for determining the solubility of a compound like **5-Aminofluorescein** in various solvents.

Objective: To determine the concentration at which **5-Aminofluorescein** fully dissolves in a given solvent at room temperature.

Materials:

- **5-Aminofluorescein** powder
- Selected solvents (e.g., DMSO, Methanol, Water)
- Vortex mixer
- Calibrated analytical balance

- Glass vials or test tubes

Procedure:

- Preparation of Stock: Weigh a precise amount of **5-Aminofluorescein** (e.g., 10 mg) and add it to a glass vial.
- Solvent Addition: Add a small, measured volume of the chosen solvent (e.g., 0.1 mL) to the vial to create a high-concentration slurry.
- Solubilization: Vigorously mix the solution using a vortex mixer for 1-2 minutes.
- Visual Inspection: Visually inspect the solution against a light source to check for any undissolved particles.
- Incremental Dilution: If the compound is not fully dissolved, incrementally add more solvent in measured volumes (e.g., 0.1 mL at a time), vortexing and inspecting after each addition.
- Endpoint Determination: The point at which the solution becomes completely clear, with no visible solid particles, is the endpoint. The solubility is then calculated based on the total volume of solvent added. For example, if 10 mg of 5-AF dissolves completely in 0.31 mL of DMSO, the solubility is determined to be ≥ 32 mg/mL.
- Documentation: Record the final concentration for each solvent. For compounds that are "partly soluble," the maximum concentration achieved before saturation is noted.

Measurement of Spectroscopic Properties

Objective: To determine the excitation and emission maxima of **5-Aminofluorescein**.

Materials:

- **5-Aminofluorescein**
- Appropriate solvent (e.g., ethanol or a buffer with pH > 7)
- Spectrofluorometer

- Quartz cuvettes

Procedure:

- **Solution Preparation:** Prepare a dilute solution of **5-Aminofluorescein** in the chosen solvent. The concentration should be low enough to avoid inner filter effects (typically in the micromolar range).
- **Excitation Spectrum:**
 - Set the spectrofluorometer to scan a range of excitation wavelengths (e.g., 350-510 nm).
 - Set the emission wavelength to a value expected to be near the maximum (e.g., 525 nm).
 - Run the scan. The wavelength at which the highest fluorescence intensity is recorded is the excitation maximum (λ_{ex}).
- **Emission Spectrum:**
 - Set the excitation wavelength to the determined λ_{ex} (e.g., 490 nm).
 - Set the spectrofluorometer to scan a range of emission wavelengths (e.g., 500-600 nm).
 - Run the scan. The wavelength at which the highest fluorescence intensity is recorded is the emission maximum (λ_{em}).

Synthesis Overview

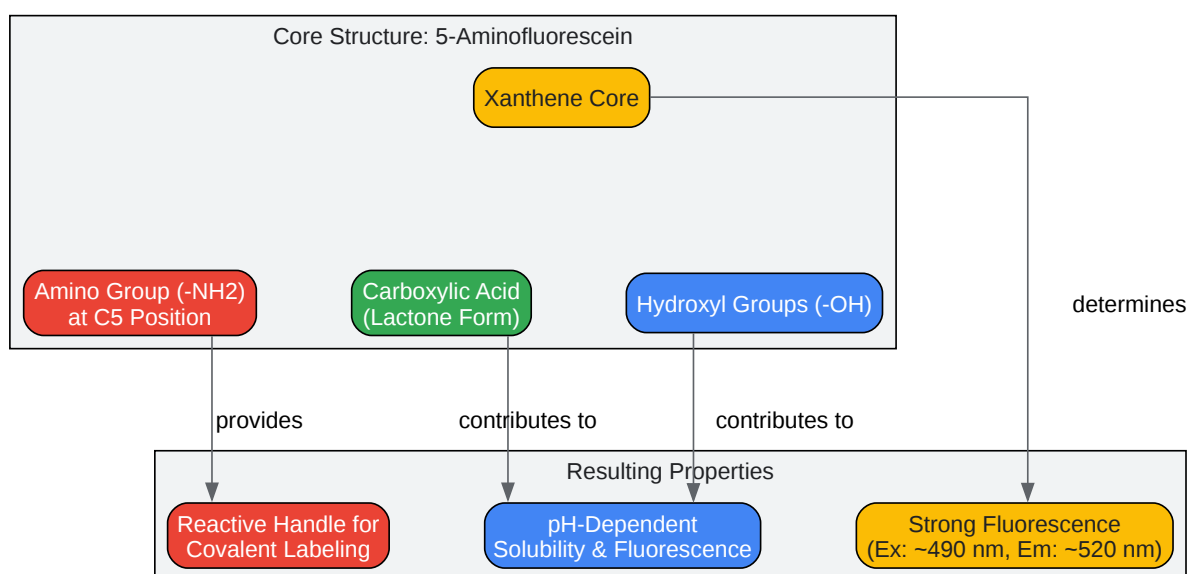
5-Aminofluorescein is typically synthesized via the reduction of 5-nitrofluorescein. A common laboratory-scale synthesis approach involves the following key steps:

- **Nitration:** 4-Nitrophthalic acid is reacted with resorcinol in the presence of a dehydrating agent (e.g., orthophosphoric acid) at high temperatures. This reaction produces a mixture of 5- and 6-nitrofluorescein isomers.
- **Isomer Separation (Optional but recommended):** The mixture of nitro-isomers can be separated using techniques like crystallization of their acetylated derivatives.

- Reduction: The separated 5-nitrofluorescein is then reduced to **5-aminofluorescein**. This can be achieved by heating in an aqueous solution of sodium sulfide or through catalytic hydrogenation.
- Purification: The final product is purified, typically by recrystallization, to yield the **5-Aminofluorescein**.

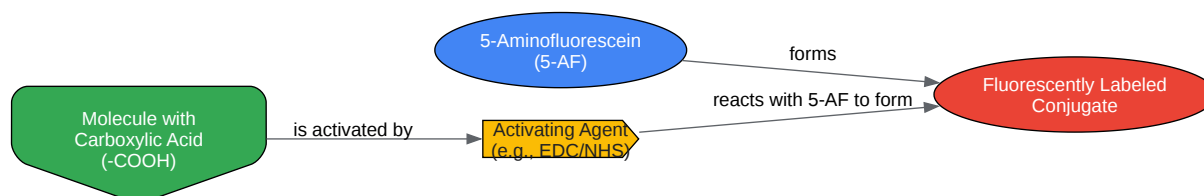
Visualizations

The following diagrams illustrate key relationships pertaining to the properties and applications of **5-Aminofluorescein**.



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Caption: Relationship between **5-Aminofluorescein**'s structure and its key properties.



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Caption: Workflow for labeling a target molecule using **5-Aminofluorescein**.

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References

- 1. alkemix.eu [alkemix.eu]
- 2. 5-Aminofluorescein | 3326-34-9 | FA02871 | Biosynth [biosynth.com]
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